

Olfactory Characteristics of High-Purity Dilauryl Thiodipropionate: A Technical Guide

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Compound of Interest

Compound Name: *Dilauryl thiodipropionate*

Cat. No.: *B1670636*

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Abstract

Dilauryl thiodipropionate (DLTDP) is a widely utilized antioxidant in the food, cosmetics, and pharmaceutical industries. While primarily valued for its stabilizing properties, its olfactory characteristics are of significant interest, particularly in applications where odor can impact the final product's sensory profile. This technical guide provides an in-depth analysis of the olfactory properties of high-purity DLTDP, including its general scent profile, the influence of potential impurities, and standardized methodologies for its sensory and instrumental evaluation.

Introduction

Dilauryl thiodipropionate (CAS No. 123-28-4) is the diester of lauryl alcohol and 3,3'-thiodipropionic acid.^[1] It presents as a white crystalline solid and is valued for its function as a secondary antioxidant, effectively inactivating hydroperoxides. While some sources describe it as odorless, high-purity DLTDP is generally characterized by a faint, sweetish, ester-like scent.^{[1][2][3][4][5]} Understanding and controlling these olfactory characteristics is crucial for its application in sensitive products.

Olfactory Profile of High-Purity Dilauryl Thiodipropionate

The olfactory profile of high-purity DLTDP is subtle. The dominant notes are generally described as sweet and ester-like. However, sensory panel evaluations have revealed a more complex profile with a variety of descriptors being used. It is noteworthy that a significant percentage of assessors also describe the compound as odorless, which may be attributable to the high molecular weight and low volatility of DLTDP, as well as potential anosmia in some individuals to this specific compound.

Qualitative Olfactory Data

The following table summarizes the common olfactory descriptors associated with high-purity dilauryl thiodipropionate.

Odor Descriptor	Reported Frequency/Description	Source(s)
Sweet	Frequently reported as a primary characteristic.[4][6]	[4][6]
Ester-like	A common descriptor for its overall scent profile.[1][3][5]	[1][3][5]
Fatty	A noticeable characteristic in some evaluations.[6]	[6]
Oily	Often associated with the fatty note.[6]	[6]
Waxy	A descriptor that may relate to its physical form and low volatility.[6]	[6]
Fruity	A subtle, sweet note perceived by some.[6]	[6]
Peach	A more specific fruity descriptor.[6]	[6]
Odorless	A significant finding, indicating its subtle nature.[6]	[6]

Quantitative Olfactory Data

As of the latest literature review, specific odor detection and recognition thresholds for high-purity **dilauryl thiodipropionate** have not been published in peer-reviewed journals. The determination of these values would require dedicated sensory analysis studies.

Influence of Impurities on Olfactory Characteristics

The manufacturing process of DLTDP involves the esterification of thiodipropionic acid with lauryl alcohol. Residual starting materials or by-products can significantly impact the final olfactory profile.

- **Thiodipropionic Acid:** This precursor is described as having a slight characteristic odor.^[2] Its presence as an impurity could introduce subtle acidic or sulfur-related off-notes.
- **Lauryl Alcohol:** As a fatty alcohol, lauryl alcohol possesses a characteristic fatty, waxy, and slightly floral odor. Incomplete esterification can lead to its presence in the final product, contributing to these specific notes.
- **Oxidation Products:** As an antioxidant, DLTDP can oxidize over time, especially under improper storage conditions. The resulting oxidation products may have distinct olfactory characteristics, although these have not been well-documented.

Experimental Protocols

The following are detailed methodologies for the sensory and instrumental analysis of the olfactory characteristics of high-purity **dilauryl thiodipropionate**. These protocols are based on established best practices for flavor and fragrance analysis.

Sensory Evaluation: Descriptive Analysis

This protocol outlines a method for a trained sensory panel to identify and quantify the olfactory attributes of DLTDP.

- **Panelist Selection and Training:**
 - Select 8-12 panelists based on their olfactory acuity, ability to describe scents, and consistency.

- Train panelists with a range of reference odorants relevant to the expected profile of DLTPD (e.g., sweet, waxy, fatty, fruity esters).
- Develop a consensus vocabulary for the olfactory attributes of DLTPD.
- Sample Preparation:
 - Dissolve high-purity DLTPD in an appropriate odorless solvent (e.g., mineral oil, propylene glycol) at a concentration of 1% w/w.
 - Present 10 mL of the solution in coded, capped glass vials.
 - Include a blank solvent sample as a control.
- Evaluation Procedure:
 - Allow samples to equilibrate to room temperature ($22 \pm 1^\circ\text{C}$) for at least one hour before evaluation.
 - Panelists should evaluate the samples in a well-ventilated, odor-free environment.
 - Instruct panelists to uncap one vial at a time, sniff the headspace, and rate the intensity of each agreed-upon descriptor on a 15-point scale (where 0 = not perceptible and 15 = extremely strong).
 - Provide a 30-second rest period between samples to prevent olfactory fatigue.
- Data Analysis:
 - Collect the intensity ratings from all panelists.
 - Calculate the mean intensity for each descriptor.
 - Use statistical analysis (e.g., ANOVA) to determine significant differences between samples or to assess panel performance.

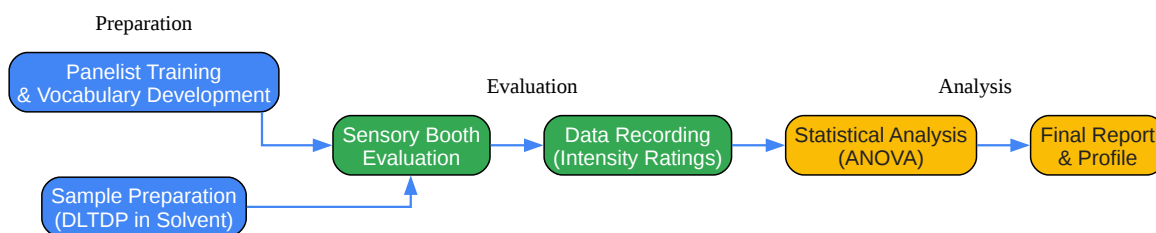
Instrumental Analysis: Gas Chromatography-Olfactometry (GC-O)

GC-O is a powerful technique to separate and identify individual volatile compounds that contribute to the overall aroma of a sample.

- Sample Preparation:
 - Prepare a solution of high-purity DLTPD in a volatile, odorless solvent (e.g., dichloromethane) at a concentration of 1000 ppm.
 - For analysis of potential impurities, a headspace extraction technique such as Solid Phase Microextraction (SPME) can be employed.
- GC-O System and Conditions:
 - Gas Chromatograph: Agilent 6890 or equivalent.
 - Column: HP-5ms (30 m x 0.25 mm i.d., 0.25 μ m film thickness) or similar non-polar column.
 - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
 - Inlet: Splitless injection at 250°C.
 - Oven Program: 40°C (hold 2 min), ramp at 5°C/min to 280°C (hold 10 min).
 - Effluent Split: The column effluent is split 1:1 between a Flame Ionization Detector (FID) and the heated olfactometry port.
 - Olfactometry Port: Maintained at 250°C, with a humidified air stream delivered to the sniffing cone.
- Olfactometry Procedure:
 - A trained assessor sniffs the effluent from the olfactometry port throughout the GC run.
 - The assessor records the retention time, duration, and a descriptor for each detected odor event using specialized software.

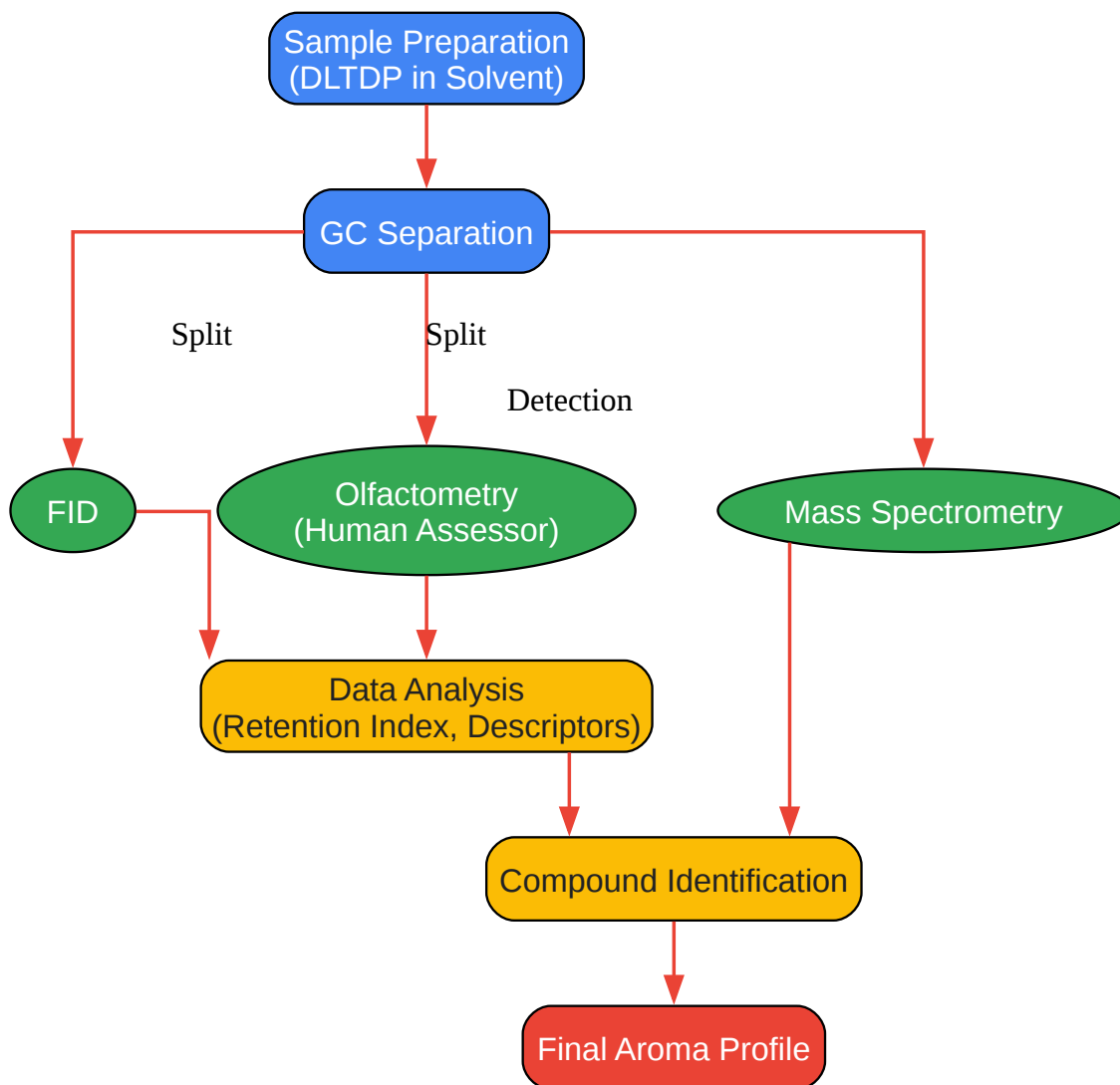
- To obtain semi-quantitative data, Aroma Extract Dilution Analysis (AEDA) can be performed, where the sample is serially diluted and re-analyzed until no odors are detected. The highest dilution at which an odorant is detected is its flavor dilution (FD) factor.
- Compound Identification:
 - Tentative identification of odor-active compounds is based on their retention indices and odor descriptors.
 - Confirmation is achieved by GC-Mass Spectrometry (GC-MS) analysis under the same chromatographic conditions and by comparison with authentic reference standards.

Visualizations



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Figure 1: Workflow for the sensory evaluation of **dilauryl thiodipropionate**.



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Figure 2: Experimental workflow for GC-Olfactometry analysis of DLTDP.

Conclusion

High-purity **dilauryl thiodipropionate** possesses a subtle, sweet, ester-like olfactory profile. However, the presence of residual starting materials from its synthesis can introduce undesirable off-notes. For applications in olfactorily sensitive products, stringent quality control of DLTDP is essential. The detailed sensory and instrumental protocols provided in this guide

offer a robust framework for the comprehensive evaluation of the olfactory characteristics of DLTPD, enabling researchers and developers to ensure the sensory quality of their final products. Further research is warranted to establish quantitative odor thresholds for DLTPD to provide a more complete understanding of its sensory impact.

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